Inability to Determine Proper Disposal Procedures for SQ 32056

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*SQ 32056*
CAS No.:	*139113-49-8*
Cat. No.:	*B1681092*

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A definitive identification of the chemical substance "**SQ 32056**" could not be established through publicly available resources. As a result, essential safety and disposal information, as requested, cannot be provided.

Extensive searches for "**SQ 32056**" across various chemical supplier databases and scientific literature did not yield a specific match for a compound with this identifier. The designation "**SQ 32056**" is likely an internal product code specific to a particular manufacturer or research institution and is not a standardized or publicly recognized chemical name.

Initial investigations for "**SQ 32056** Safety Data Sheet (SDS)" and "**SQ 32056** disposal procedures" were unsuccessful in locating any relevant documentation. Further attempts to identify the substance by treating "SQ" as a potential abbreviation for a supplier and "32056" as a catalog number also failed to provide a conclusive identification. While a search for product number "32056" on the Sigma-Aldrich website returned a result for "Carbofuran," there is no information to definitively link this product to the "SQ" prefix.

Without a precise chemical identity, it is impossible to provide accurate and safe guidance on its handling, disposal, and associated risks. Information on chemical properties, toxicity,

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personal protective equipment (PPE) requirements, and appropriate waste disposal methods is specific to each chemical substance. Providing generic or speculative information would be hazardous and contrary to established laboratory safety protocols.

To obtain the necessary information for the proper disposal of "**SQ 32056**," it is crucial to identify the full chemical name, its Chemical Abstracts Service (CAS) number, or the supplier from which it was obtained. This information is typically found on the container label or in the original purchase documentation. Once the specific chemical identity is known, a corresponding Safety Data Sheet (SDS) can be located, which will provide detailed instructions for safe handling and disposal.

Researchers, scientists, and drug development professionals are strongly advised to consult the original supplier or their institution's Environmental Health and Safety (EHS) department for guidance on the proper disposal of any unidentified or poorly labeled chemical substance.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

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